

validating the purity and identity of commercial quercetin 3-O-sophoroside standards

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Compound of Interest

Compound Name: *quercetin 3-O-sophoroside*

Cat. No.: *B8034653*

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A Researcher's Guide to Validating Commercial Quercetin 3-O-Sophoroside Standards

For researchers, scientists, and drug development professionals relying on the accuracy of their experimental results, the purity and identity of chemical standards are paramount.

Quercetin 3-O-sophoroside, a significant flavonoid glycoside, is widely used in various studies. However, the quality of commercially available standards can vary. This guide provides a framework for validating the purity and identity of commercial **quercetin 3-O-sophoroside** standards, offering detailed experimental protocols and data presentation templates to ensure the reliability of your research.

Comparative Purity Analysis

While direct comparative data from a single public study is not readily available, researchers can and should perform their own internal validation. The following table is a template for summarizing the quantitative data from such an analysis of **quercetin 3-O-sophoroside** standards from different commercial suppliers.

Table 1: Comparative Purity of Commercial **Quercetin 3-O-Sophoroside** Standards

Supplier	Lot Number	Stated Purity (%)	Determined Purity by HPLC-UV (%)	Identity Confirmed by LC-MS	Notes on Impurities
Supplier A	XXXXX	≥98	98.5 ± 0.2	Yes	Minor unknown peak at R.T. 4.2 min
Supplier B	YYYYY	≥99	99.2 ± 0.1	Yes	No significant impurities detected
Supplier C	ZZZZZ	≥95	96.1 ± 0.5	Yes	Presence of quercetin aglycone detected

This table presents hypothetical data for illustrative purposes.

Experimental Protocols for Validation

To ensure the accuracy of the data presented in the comparative table, the following experimental protocols are recommended.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is crucial for quantifying the purity of the standard.

Instrumentation:

- HPLC system with a UV-Vis or Diode Array Detector (DAD)

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm)

- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid is often effective. A typical gradient might be:
 - 0-20 min: 10-40% acetonitrile
 - 20-25 min: 40-10% acetonitrile
 - 25-30 min: 10% acetonitrile (re-equilibration)
- Flow Rate: 1.0 mL/min[1]
- Detection Wavelength: Quercetin and its glycosides have strong absorbance maxima around 254 nm and 370 nm. Monitoring at both wavelengths can be beneficial.[2]
- Injection Volume: 10 µL
- Column Temperature: 30 °C

Standard Preparation: Prepare a stock solution of the **quercetin 3-O-sophoroside** standard in a suitable solvent like methanol at a concentration of 1 mg/mL. From this stock, prepare a series of dilutions (e.g., 10, 25, 50, 100, 250 µg/mL) to establish a calibration curve.

Data Analysis: The purity is calculated by the area normalization method, where the peak area of **quercetin 3-O-sophoroside** is divided by the total area of all peaks in the chromatogram.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

LC-MS is a powerful technique for confirming the identity of the compound by determining its molecular weight.

Instrumentation:

- LC-MS system, which could be a time-of-flight (TOF) or a triple quadrupole (QqQ) mass spectrometer.

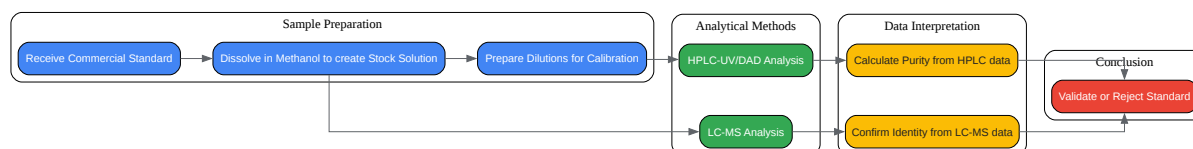
Chromatographic Conditions: The same HPLC conditions as described above can generally be used.

Mass Spectrometry Parameters:

- Ionization Mode: Electrospray Ionization (ESI) in negative mode is typically used for flavonoids.
- Scan Range: m/z 100-1000
- Data Analysis: The identity of **quercetin 3-O-sophoroside** is confirmed by the presence of its corresponding molecular ion $[M-H]^-$ at the expected m/z value. The expected monoisotopic mass for **quercetin 3-O-sophoroside** (C₂₇H₃₀O₁₇) is approximately 626.14 g/mol, so the expected $[M-H]^-$ ion would be around m/z 625.13.

Visualizing the Validation Workflow

A clear understanding of the experimental workflow is essential for reproducible results.

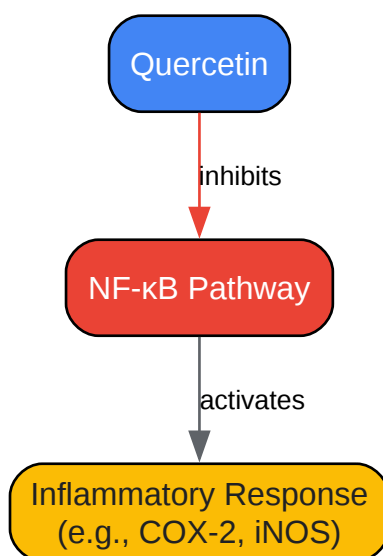


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Caption: Experimental workflow for the validation of commercial standards.

Signaling Pathway of Quercetin (for context)

While not directly related to the validation of the standard itself, understanding the biological context of quercetin's action is important for researchers. The following diagram illustrates a simplified signaling pathway often associated with quercetin's anti-inflammatory effects.



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Caption: Simplified diagram of Quercetin's inhibitory effect on the NF-κB pathway.

By implementing these validation steps, researchers can ensure the quality of their **quercetin 3-O-sophoroside** standards, leading to more reliable and reproducible scientific findings.

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References

- 1. nano-ntp.com [nano-ntp.com]
- 2. mdpi.com [mdpi.com]
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